Spectroscopic Profile & Analytical Guide: 2-Methoxy-3-nitrobenzoic Acid

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2-Methoxy-3-nitrobenzoic acid*
CAS No.:	*40751-88-0*
Cat. No.:	*B1589778*

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Executive Summary & Molecular Identity

2-Methoxy-3-nitrobenzoic acid serves as a regiochemical pivot point in medicinal chemistry. Its structural integrity is defined by the steric and electronic interplay between the ortho-methoxy group and the meta-nitro substituent relative to the carboxylic acid. This guide provides the diagnostic data required to differentiate this compound from its thermodynamically stable isomers (e.g., 3-methoxy-2-nitrobenzoic acid) during synthesis scaling.

Compound Identification

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Parameter	Specification
IUPAC Name	2-Methoxy-3-nitrobenzoic acid
CAS Registry Number	40751-88-0
Molecular Formula	$C_8H_7NO_5$
Exact Mass	197.0324 Da
Melting Point	192–198 °C (Distinct from 3-methoxy-2-nitro isomer: 253–257 °C)
Appearance	Pale cream to yellow crystalline powder
Solubility	Soluble in DMSO, MeOH, EtOAc; sparingly soluble in water

Spectroscopic Characterization (Core Data)

Nuclear Magnetic Resonance (NMR) Spectroscopy

The 1H NMR spectrum is the primary tool for confirming the substitution pattern. The key challenge is distinguishing the 2,3-substitution from the 2,5- or 3,2-isomers.

1H NMR (400 MHz, DMSO-d_6) – Diagnostic Signals

Note: Chemical shifts (

) are reported in ppm relative to TMS.

Signal	Shift ( )	Multiplicity	Integration	Assignment	Structural Insight
COOH	13.0–13.5	Broad Singlet	1H	Carboxylic Acid	Exchangeable with D_2O.
H-6	7.95–8.05	Doublet of Doublets	1H	Ar-H (Ortho to COOH)	Deshielded by COOH anisotropy.
H-4	8.10–8.20	Doublet of Doublets	1H	Ar-H (Ortho to NO_2)	Most deshielded aromatic proton due to $-NO_2$ effect.
H-5	7.40–7.50	Triplet (Apparent)	1H	Ar-H (Meta to both)	Shielded relative to H4/H6.
OCH_3	3.85–3.95	Singlet	3H	Methoxy	Diagnostic sharp singlet; confirms O-alkylation.

Coupling Constants ( ):

- Hz (Ortho coupling)
- Hz (Ortho coupling)
- Hz (Meta coupling)[1]

13C NMR (100 MHz, DMSO-d_6) – Key Resonances

- Carbonyl (C=O): ~165.0 ppm[1]
- Aromatic C-NO_2 (C3): ~142.0 ppm (Quaternary)

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- Aromatic C-OMe (C2): ~150.0–155.0 ppm (Quaternary, Deshielded by Oxygen)
- Methoxy (OCH_3): ~62.0–64.0 ppm (Note: Steric crowding at the 2-position often shifts this slightly downfield compared to meta-methoxy).

Infrared Spectroscopy (FT-IR)

IR is used primarily for rapid "pass/fail" identification of functional groups during reaction monitoring (e.g., disappearance of ester starting material).

Functional Group	Wavenumber (, cm^{-1})	Intensity	Mode
O-H (Acid)	2500–3300	Broad	Stretching (H-bonded dimer)
C=O[2] (Acid)	1690–1710	Strong	Carbonyl stretching
NO_2 (Asym)	1530–1540	Strong	Nitro asymmetric stretch
NO_2 (Sym)	1350–1360	Medium	Nitro symmetric stretch
C-O-C	1250–1280	Strong	Aryl alkyl ether stretch

Mass Spectrometry (MS)

- Ionization Mode: Electrospray Ionization (ESI), Negative Mode (ESI-).
- Molecular Ion:

  at m/z 196.
- Fragmentation: Loss of CO_2 (

) is a common fragmentation pathway for benzoic acids.

Experimental Protocols

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Protocol A: NMR Sample Preparation for Impurity Profiling

Objective: To detect regioisomeric impurities (e.g., 3-methoxy-2-nitrobenzoic acid) at <1% levels.

- Massing: Weigh 10–15 mg of the dried sample into a clean vial.
- Solvation: Add 600 µL of DMSO-d_6. (Chloroform-d is often insufficient due to the polarity of the nitro-acid).
- Filtration: If the solution is cloudy, filter through a cotton plug into the NMR tube to remove inorganic salts (e.g., $NaNO_3$ from nitration).
- Acquisition: Run a standard proton sequence (ns=16) and a 13C sequence (ns=1024) if structural confirmation is required.
- Analysis: Zoom into the 3.8–4.0 ppm region.
  - Target (2-OMe): ~3.90 ppm.
  - Impurity (3-OMe): ~3.94 ppm.
  - Note: Small shifts in OMe signal are the most sensitive indicator of isomeric mixtures.

Protocol B: Synthesis Verification (Nitration Workflow)

The synthesis typically involves the nitration of 3-methoxybenzoic acid.[2] The workflow below visualizes the critical decision points.

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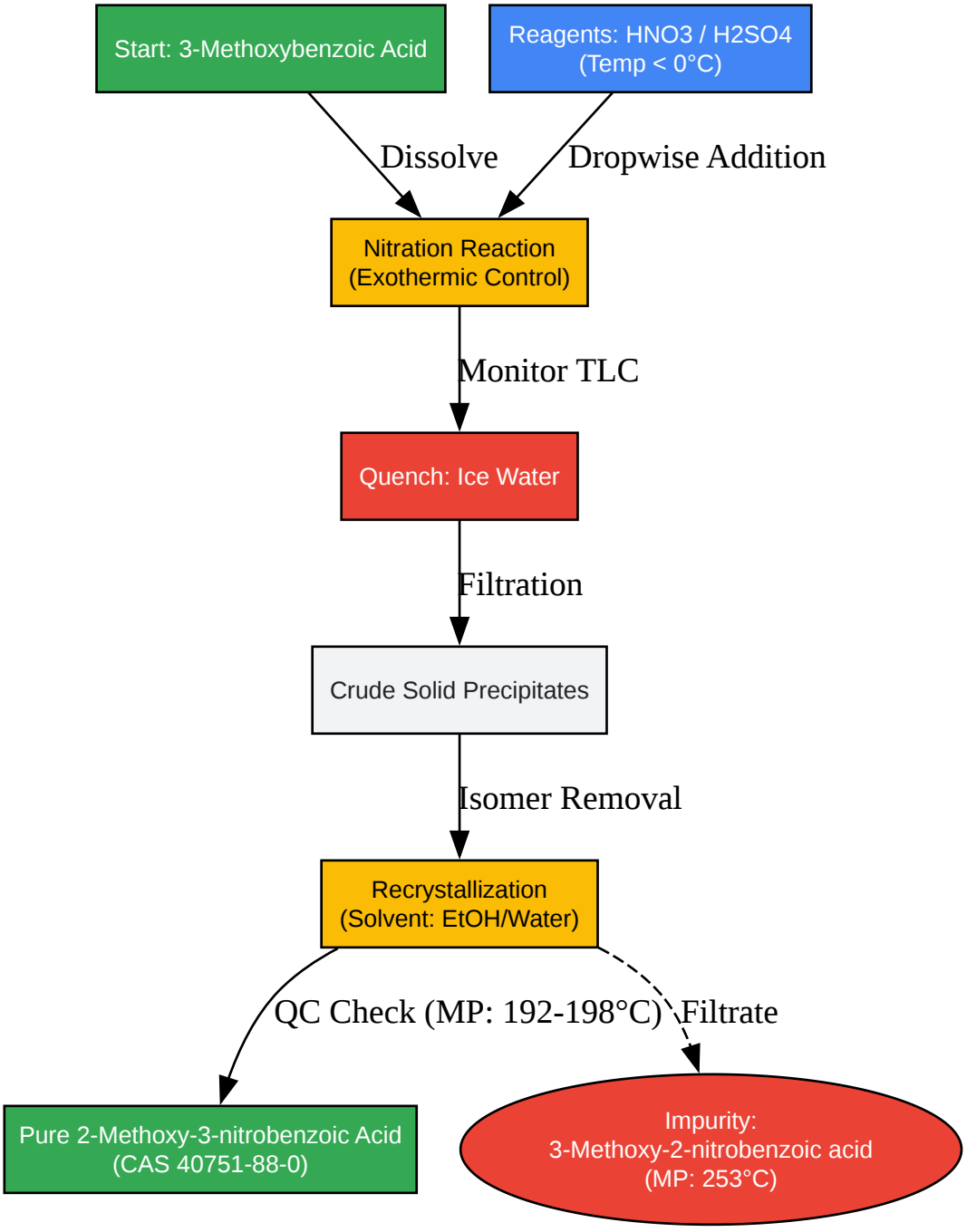

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Figure 1: Synthesis workflow highlighting the critical purification step to remove the high-melting 3-methoxy-2-nitro isomer.

Quality Control: Differentiation of Isomers

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A common pitfall in this synthesis is the formation of the 2-nitro isomer (3-methoxy-2-nitrobenzoic acid). Use this comparison table to validate your product.

Feature	Target: 2-Methoxy-3-nitro	Impurity: 3-Methoxy-2-nitro
CAS	40751-88-0	4920-80-3
Melting Point	192–198 °C	253–257 °C
1H NMR (OMe)	~3.90 ppm	~3.94 ppm
Aromatic Pattern	H4/H6 (dd) + H5 (t)	H4/H5/H6 (multiplet overlap)
Polarity (TLC)	Less Polar (Higher Rf)	More Polar (Lower Rf)

Scientist's Note: If your melting point exceeds 210 °C, you likely have a mixture enriched with the unwanted 2-nitro isomer. Recrystallization from Ethanol/Water (1:1) is effective for purification.

References

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